

Essential Safety and Handling Guidelines for PF-06305591 Dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-06305591 dihydrate

Cat. No.: B8118192

[Get Quote](#)

For Immediate Use by Laboratory Personnel

This document provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **PF-06305591 dihydrate**. Adherence to these guidelines is essential for ensuring personal safety and proper disposal.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against potential exposure to **PF-06305591 dihydrate**. The following table summarizes the recommended PPE based on the Safety Data Sheet (SDS).

Exposure Route	Recommended Protection	Specifications
Eye/Face	Safety glasses with side-shields	Conforming to EN166
Skin	Protective gloves	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Body	Complete suit protecting against chemicals	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Operational and Disposal Plans

Safe handling and disposal are critical for minimizing environmental and personal exposure.

Handling and Storage:

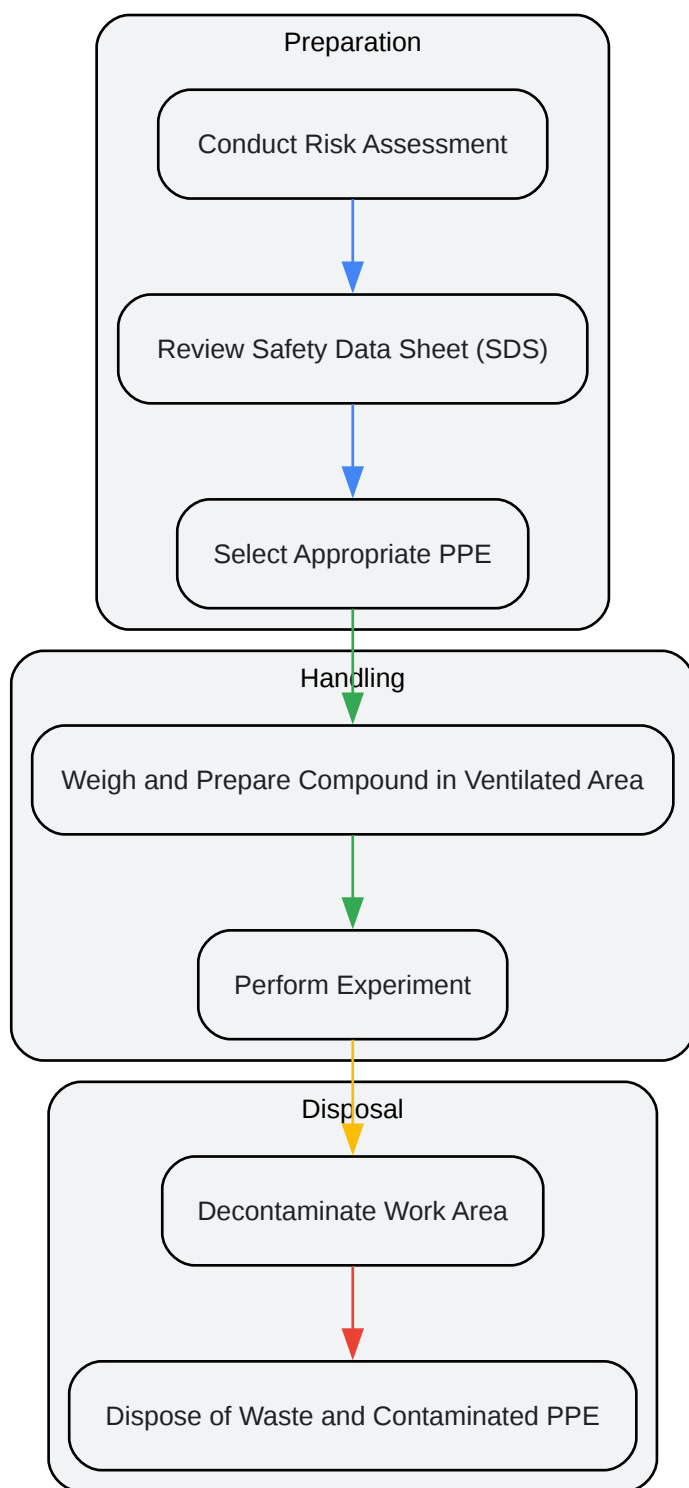
- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Store in a cool place. Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: Powder -20°C for 3 years, 4°C for 2 years; In solvent -80°C for 6 months, -20°C for 1 month.

Disposal:

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contaminated Packaging: Dispose of as unused product.

Experimental Workflow for Safe Handling

The following diagram outlines the necessary steps for safely handling **PF-06305591 dihydrate** from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **PF-06305591 Dihydrate**.

- To cite this document: BenchChem. [Essential Safety and Handling Guidelines for PF-06305591 Dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8118192#personal-protective-equipment-for-handling-pf-06305591-dihydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com